

# Application Notes and Protocols: Immersion Cooling of Electronics Using Methyl Perfluoroisobutyl Ether

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## Compound of Interest

Compound Name: Methyl perfluoroisobutyl ether

Cat. No.: B068913

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## Introduction

As the power density of electronic components continues to rise, traditional air-cooling methods are reaching their practical limits. Single-phase immersion cooling has emerged as a highly effective thermal management solution, offering superior heat dissipation, improved energy efficiency, and enhanced component reliability. **Methyl perfluoroisobutyl ether** is a dielectric heat transfer fluid increasingly utilized for these applications due to its excellent thermal and electrical properties, as well as its favorable safety and environmental profile.

These application notes provide researchers, scientists, and drug development professionals with comprehensive data and detailed protocols for utilizing **methyl perfluoroisobutyl ether** in the immersion cooling of electronics. The information presented is intended to facilitate the design and implementation of effective thermal management strategies for high-performance computing, power electronics, and other demanding applications.

## Properties of Methyl Perfluoroisobutyl Ether

**Methyl perfluoroisobutyl ether** is a clear, colorless, and low-odor fluid with a unique combination of properties that make it an ideal candidate for immersion cooling.<sup>[1][2][3]</sup> Its key characteristics include high dielectric strength, excellent material compatibility, and efficient heat transfer capabilities.<sup>[1][2]</sup>

## Physical Properties

A summary of the key physical properties of **methyl perfluoroisobutyl ether** is presented in Table 1.

Property	Value	Units
Molecular Weight	250.06	g/mol
Boiling Point	61	°C
Density (at 25°C)	1.52	g/cm <sup>3</sup>
Vapor Pressure (at 25°C)	202	mmHg
Viscosity (at 25°C)	0.61	cSt
Surface Tension (at 25°C)	13.6	dynes/cm

## Thermal Properties

The thermal properties of **methyl perfluoroisobutyl ether** are critical for its performance as a heat transfer fluid. These are summarized in Table 2.

Property	Value	Units
Thermal Conductivity (at 25°C)	0.069	W/m·K
Specific Heat (at 25°C)	1.18	kJ/kg·K
Latent Heat of Vaporization	112	kJ/kg
Coefficient of Thermal Expansion	0.0015	1/°C

## Electrical Properties

As a dielectric fluid, the electrical properties of **methyl perfluoroisobutyl ether** are paramount for preventing short circuits and ensuring the safe operation of immersed electronics.[\[1\]](#) Key electrical properties are detailed in Table 3.

Property	Value	Units
Dielectric Strength	>40 (for a 2.54 mm gap)	kV
Dielectric Constant (at 1 kHz)	7.39	-
Volume Resistivity	$1 \times 10^{11}$	ohm·cm

## Experimental Protocols

This section outlines detailed protocols for evaluating the performance of **methyl perfluoroisobutyl ether** in a single-phase immersion cooling system and for assessing its material compatibility with electronic components.

### Protocol for Evaluating Single-Phase Immersion Cooling Performance

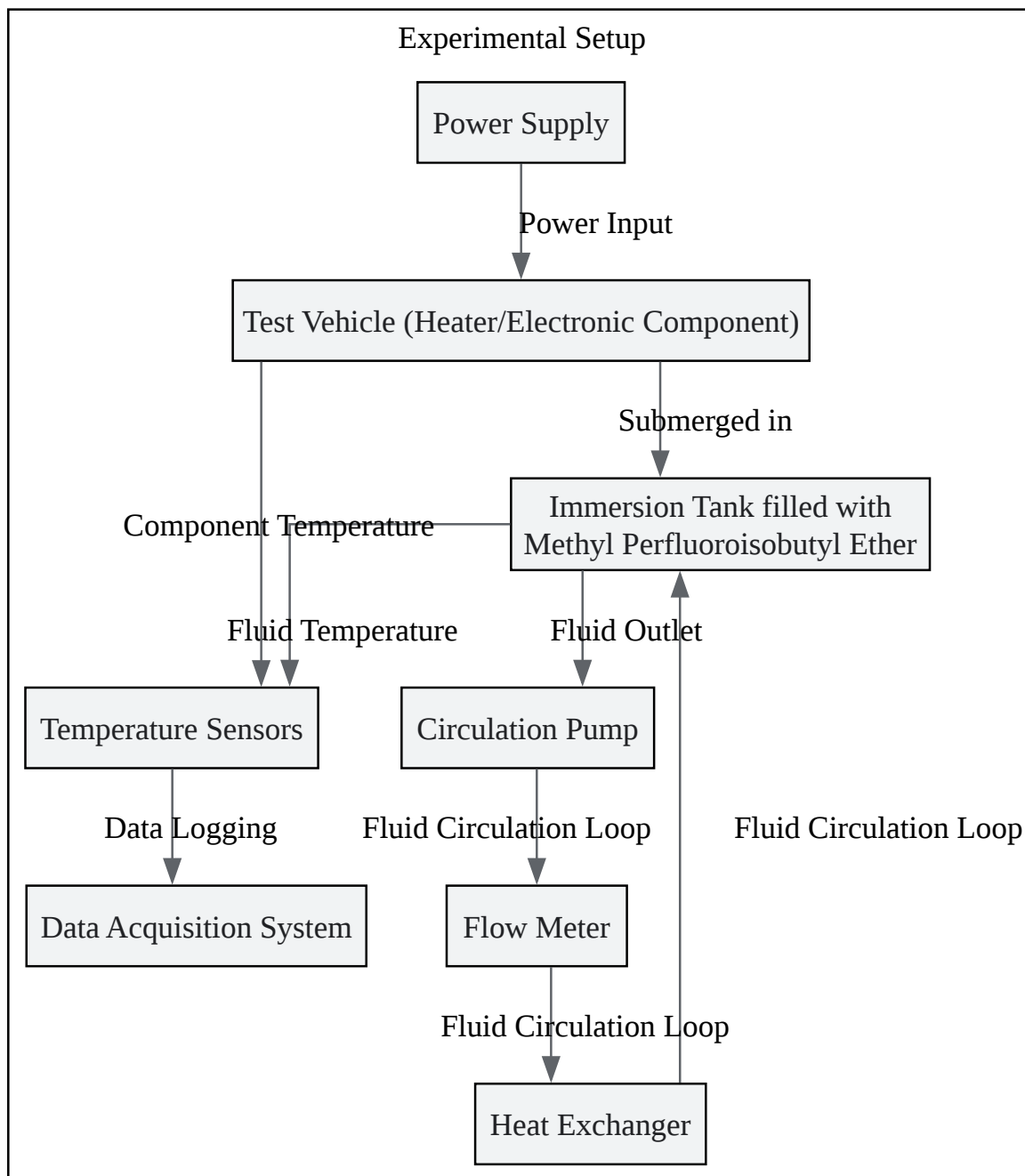
This protocol describes the methodology for determining the thermal performance of **methyl perfluoroisobutyl ether** by measuring the thermal resistance and heat transfer coefficient of a test vehicle.

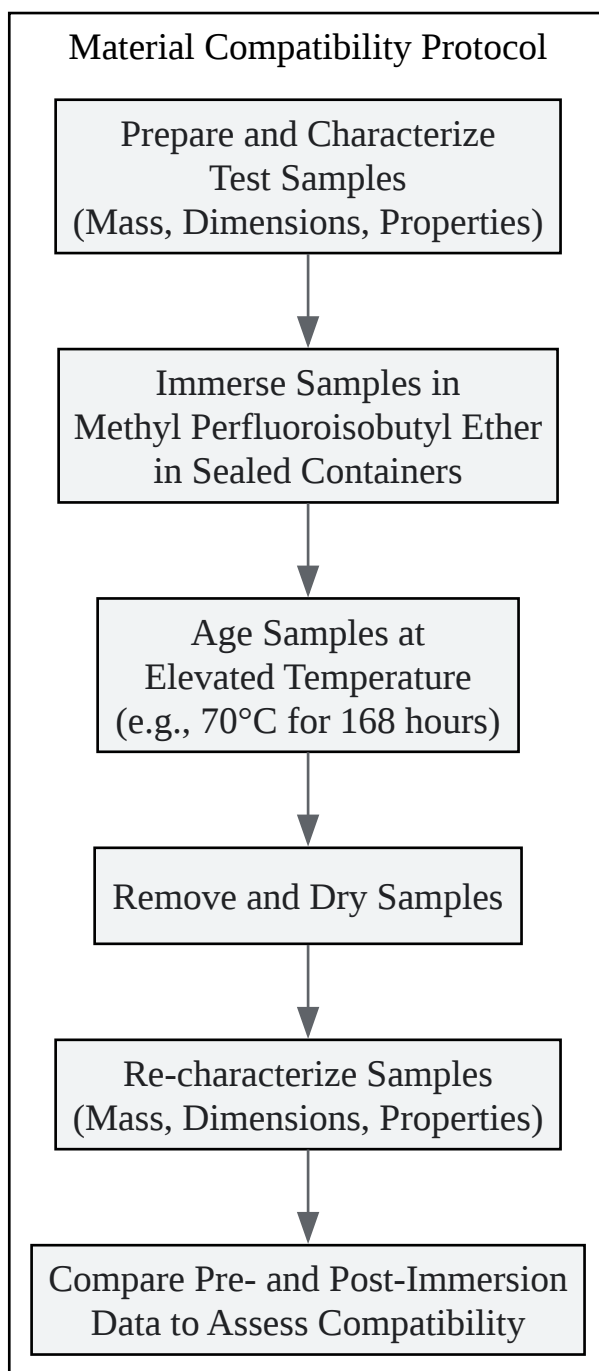
#### 2.1.1. Materials and Equipment

- **Immersion Tank:** A transparent, sealed tank of sufficient size to fully submerge the test vehicle and allow for fluid circulation.
- **Test Vehicle:** A simulated electronic component (e.g., a ceramic heater with a known surface area) or an actual electronic device (e.g., a CPU or GPU) with integrated temperature sensors.
- **Methyl Perfluoroisobutyl Ether:** Sufficient quantity to fill the immersion tank.
- **Pump:** A chemically resistant pump to circulate the fluid.
- **Heat Exchanger:** To dissipate heat from the fluid.
- **Flow Meter:** To measure the fluid flow rate.

- Power Supply: To provide a controlled power input to the test vehicle.
- Data Acquisition System (DAQ): To record temperature, power, and flow rate data.
- Thermocouples or RTDs: For measuring fluid and component temperatures.

#### 2.1.2. Experimental Setup Workflow





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